

Prohexadione's Impact on Plant Biochemical Pathways: A Technical Guide

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Compound of Interest

Compound Name: Prohexadione

Cat. No.: B166674

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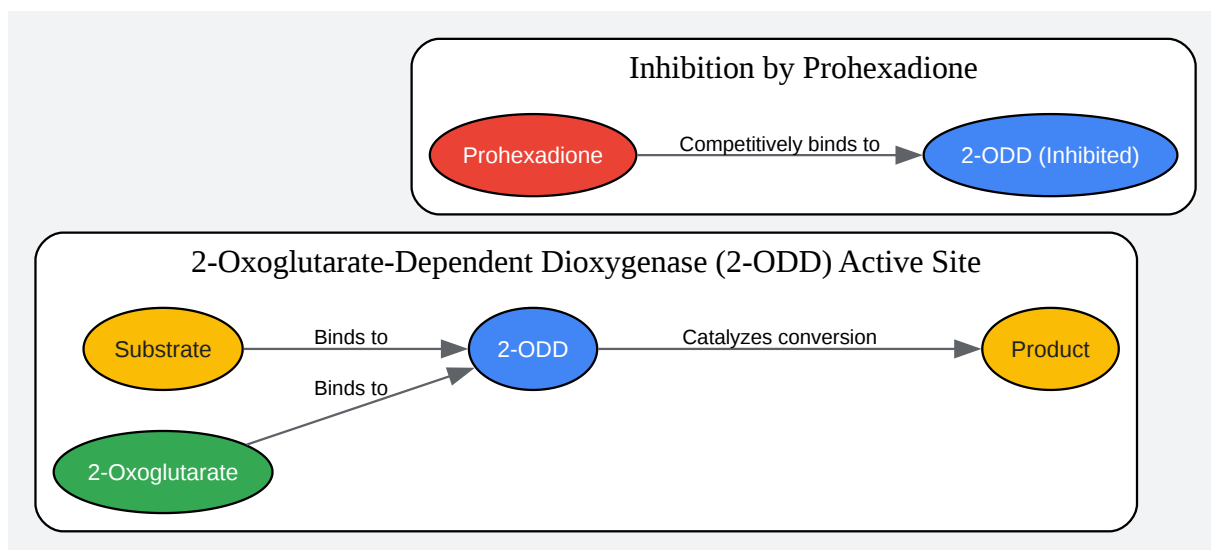
Abstract

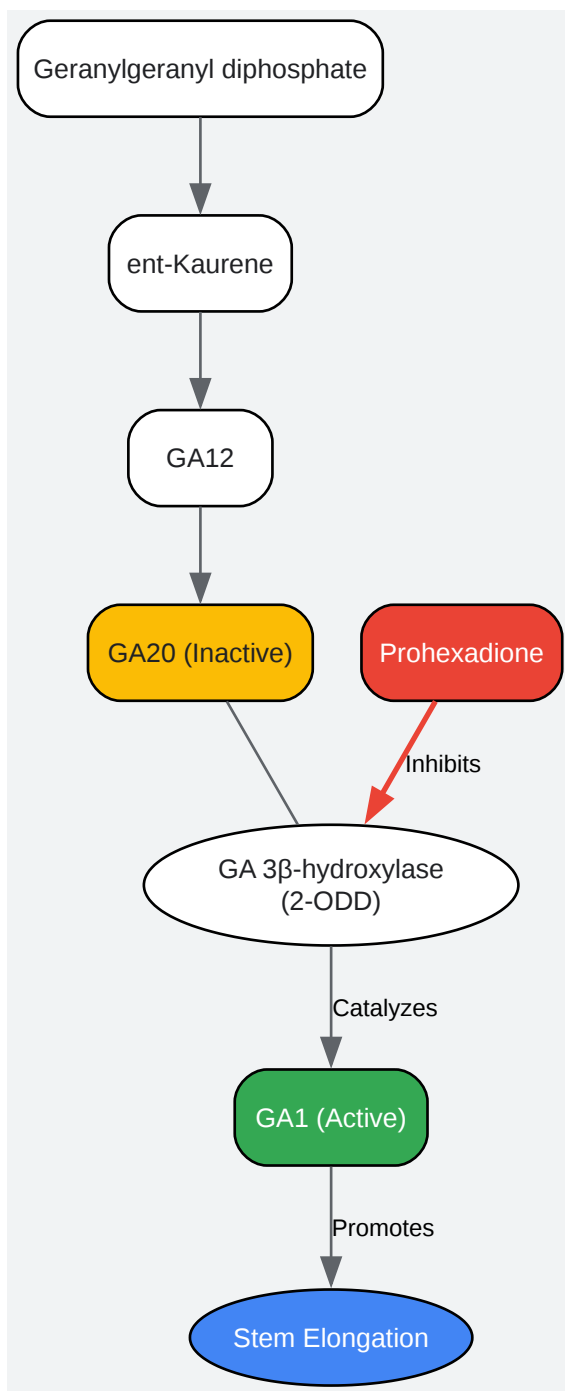
Prohexadione and its calcium salt, **prohexadione**-calcium, are widely utilized plant growth regulators with a significant and nuanced impact on various biochemical pathways. Primarily known for inhibiting vegetative growth, **prohexadione**'s mode of action extends to modulating secondary metabolite production, including flavonoids, and influencing other key physiological processes such as ethylene biosynthesis. This technical guide provides an in-depth exploration of the biochemical pathways affected by **prohexadione** application, presenting quantitative data, detailed experimental protocols, and visual representations of the underlying mechanisms. This document is intended to serve as a comprehensive resource for researchers, scientists, and professionals in drug development seeking to understand and leverage the multifaceted effects of **prohexadione**.

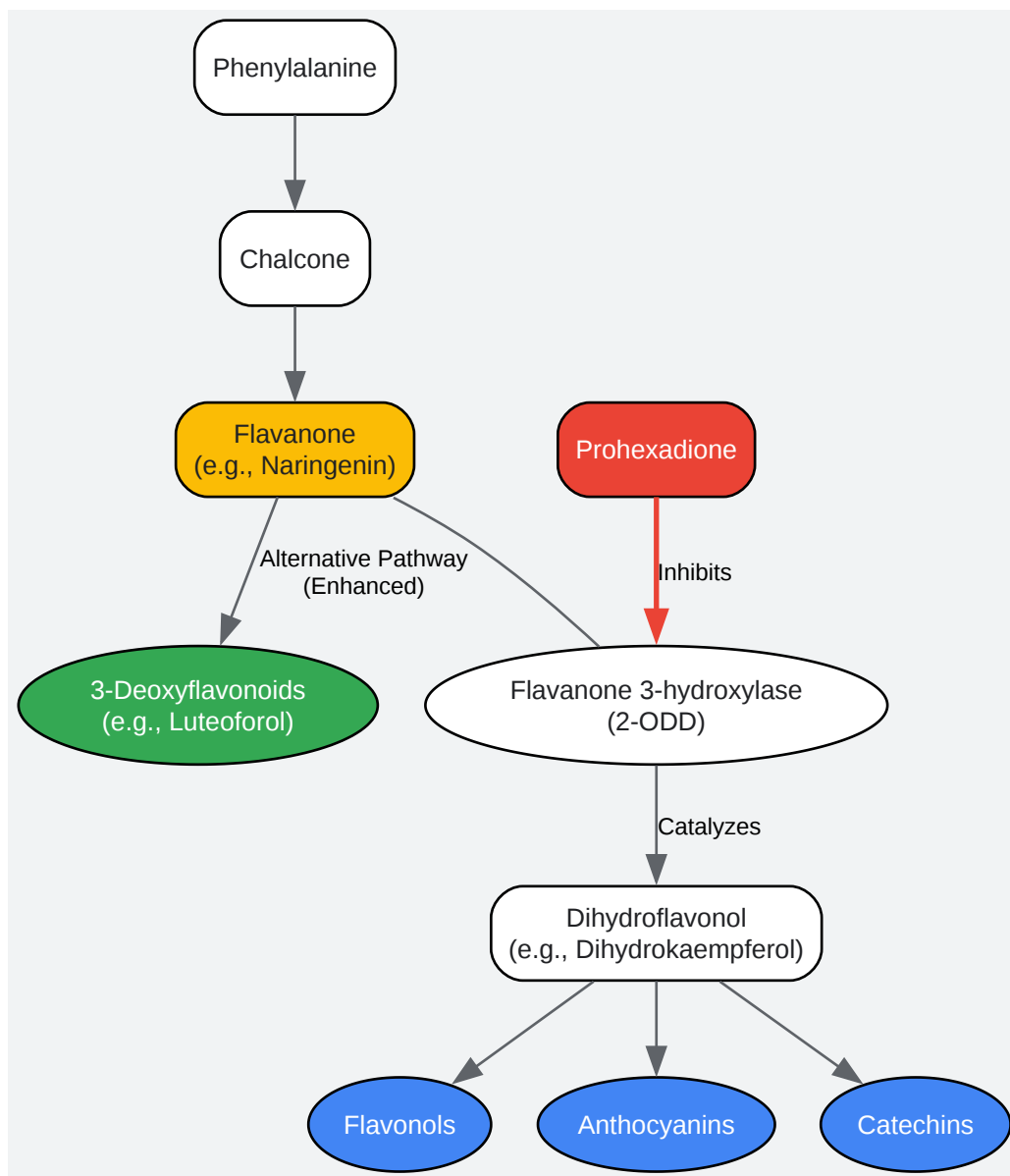
Core Mechanism of Action: Inhibition of 2-Oxoglutarate-Dependent Dioxygenases

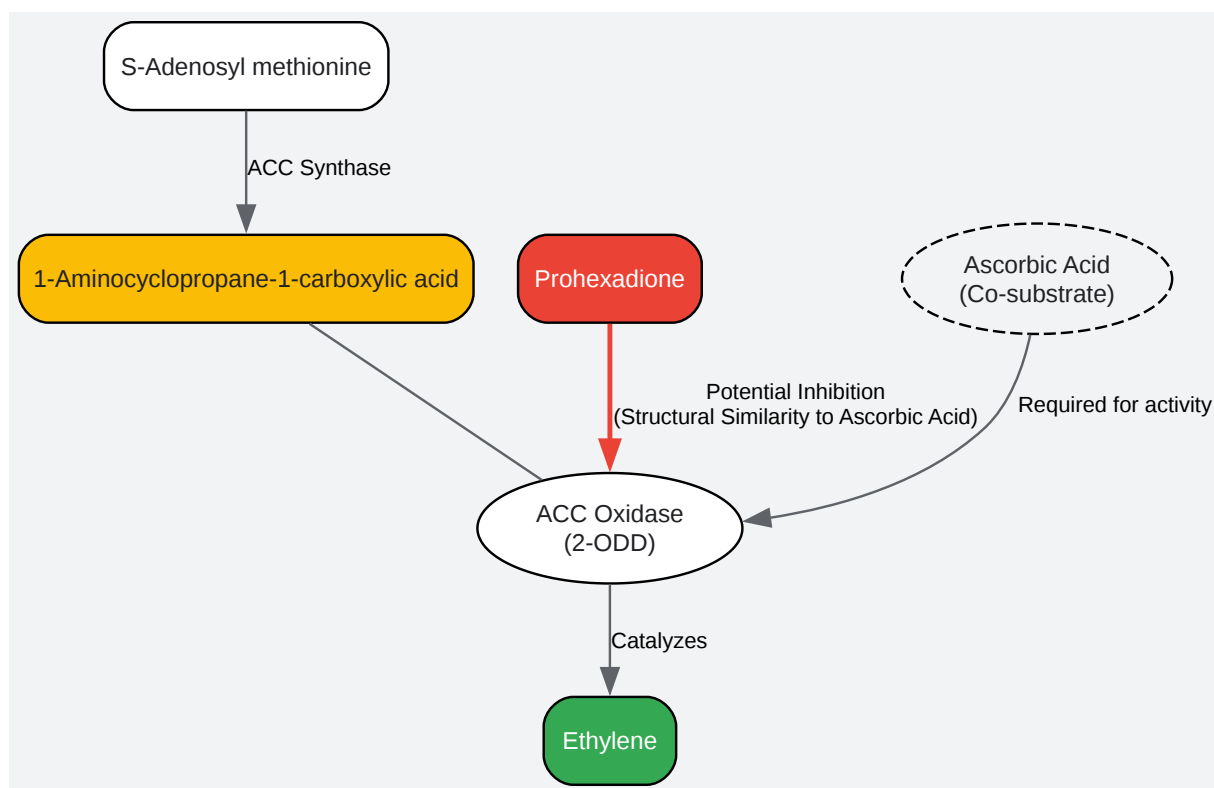
Prohexadione's primary mode of action is its function as a structural mimic of 2-oxoglutarate. This structural similarity allows it to competitively inhibit a class of non-heme iron-containing enzymes known as 2-oxoglutarate-dependent dioxygenases (2-ODDs).[1][2] These enzymes are crucial for a variety of oxidative reactions in plant metabolism. By binding to the active site of 2-ODDs, **prohexadione** prevents the binding of the natural co-substrate, 2-oxoglutarate,

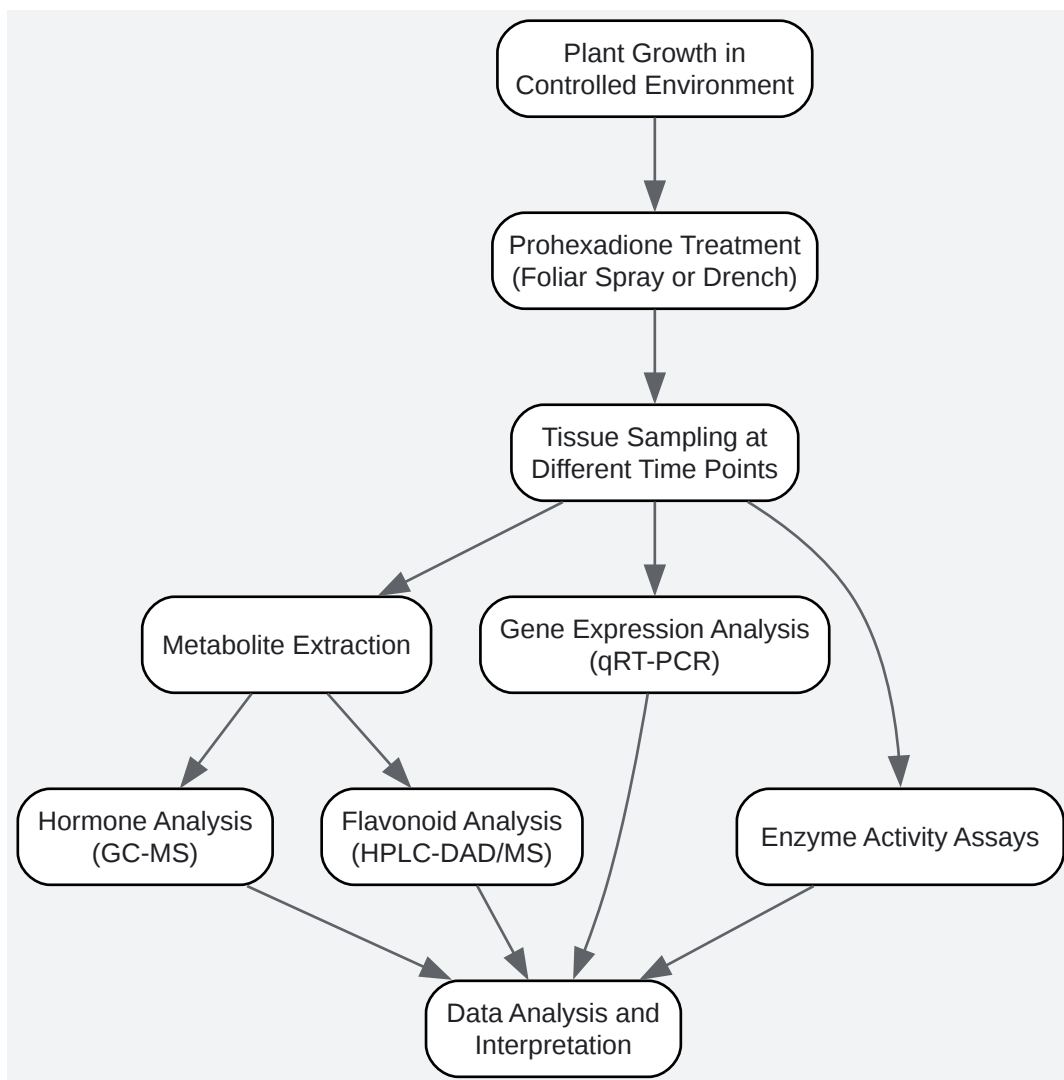
thereby blocking or reducing the enzymatic activity. This inhibition is the foundational mechanism through which **prohexadione** exerts its diverse physiological effects.











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References

- 1. PROHEXADIONE-CA: MODES OF ACTION OF A MULTIFUNCTIONAL PLANT BIOREGULATOR FOR FRUIT TREES | International Society for Horticultural Science [ishs.org]
- 2. researchgate.net [researchgate.net]

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